

CJ28: Application and Technical Data for Curved Jaw Coupling Inserts

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Compound of Interest

Compound Name: CJ28

Cat. No.: B15137404

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Introduction

Initial investigations into "**CJ28**" revealed that this designation does not refer to a chemical compound but to a series of mechanical components, specifically curved jaw coupling inserts. These components are crucial for power transmission in various industrial applications. This document provides a comprehensive overview of the **CJ28** curved jaw coupling inserts, their technical specifications, and their role in mechanical systems. A chemical synthesis protocol is not applicable to this product.

Product Description

CJ28 curved jaw coupling inserts are elastomeric components designed to transmit torque between two shafts while damping vibration and accommodating misalignment. Manufactured by Lovejoy, a Timken company, these inserts are designed for use in a "curved jaw" coupling assembly, which provides more torsional softness and angular misalignment capability compared to standard jaw couplings[1][2]. The inserts are placed between the interlocking jaws of two hubs, preventing metal-to-metal contact and eliminating the need for lubrication[1].

Applications

These coupling inserts are utilized in a wide range of industrial equipment for power transmission. Common applications include[1]:

- Pumps

- Gearboxes
- Compressors
- Blowers
- Mixers
- Conveyors

Technical Specifications

The technical data for **CJ28** series inserts can be summarized as follows, with variations based on the specific material composition, indicated by shore hardness.

Parameter	92A Polyurethane (Yellow)	98 Shore A Polyurethane (Red)
Manufacturer	Lovejoy[1]	Lovejoy[3]
Part Number	68514461449[1]	68514462070[3]
Coupling Size Code	CJ 28/38[1]	CJ28[3]
Material	92A Polyurethane[1]	Polyurethane[3]
Hardness	92A Shore[1]	98 Shore A[3]
Color	Yellow[1]	Red[3]
Max Continuous Torque	840 in-lb (95 N-m)[1]	2830 in-lbs[3]
Max Torque	1,680 in-lb (190 N-m)[1]	Not Specified
Max RPM	8,500[1][3][4]	8500[3]
Temperature Range	-40°F to +212°F[1]	Not Specified
Element Type	Curved Jaw Insert[1]	Spider-Open Center[3]
Outside Diameter	Not Specified	65 mm[3]
Element Thickness	Not Specified	15 mm[3]
Max Parallel Misalignment	Not Specified	0.027 in[3]
Max Angular Misalignment	Up to 1.3°[2]	1.3°[3]

Experimental Protocols

As **CJ28** is a mechanical component, chemical synthesis protocols are not applicable. The relevant protocols would pertain to mechanical testing and installation.

Installation Protocol:

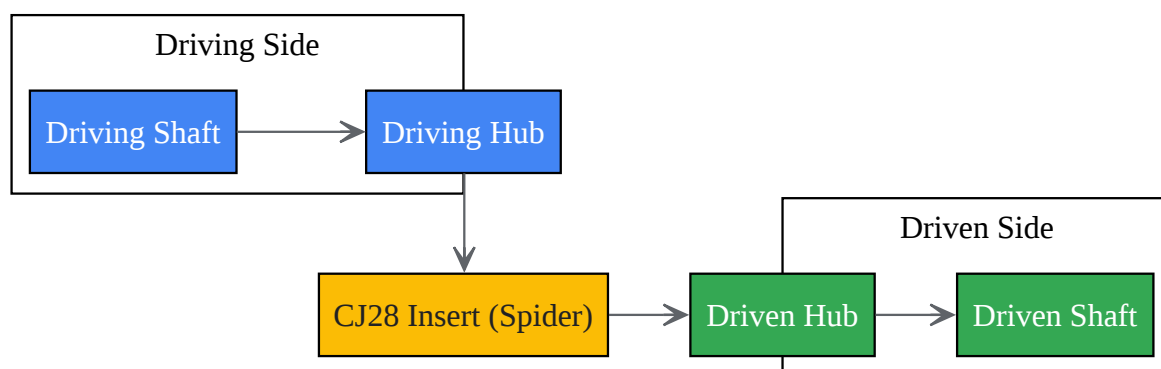
- **Safety First:** Ensure the power source to the machinery is turned off and locked out before beginning installation.

- **Inspect Components:** Check the shafts, hubs, and the **CJ28** insert for any signs of wear or damage.
- **Mount Hubs:** Slide a coupling hub onto each of the two shafts to be connected.
- **Align Shafts:** Align the shafts as closely as possible, checking for both angular and parallel misalignment.
- **Insert the Spider:** Place the **CJ28** elastomeric insert between the two hubs, ensuring the jaws of the hubs fit into the lobes of the insert.
- **Set Gap:** Position the hubs to the correct distance apart, as specified by the manufacturer, to allow for thermal expansion.
- **Secure Hubs:** Tighten the set screws or bolts on the hubs to secure them to the shafts.
- **Final Check:** Rotate the assembly by hand to ensure it moves freely without binding.

Diagrams

Curved Jaw Coupling Assembly Workflow

The following diagram illustrates the components and assembly of a standard curved jaw coupling utilizing a **CJ28** insert.



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Curved Jaw Coupling Assembly

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